

Application Notes and Protocols for the Analytical Determination of Ethirimol Residues

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Compound of Interest

Compound Name: *Ethirimol*

Cat. No.: *B033103*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the established analytical methodologies for the detection and quantification of **Ethirimol** residues in various environmental and agricultural matrices. The primary focus is on a robust and sensitive method employing Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS) following a QuEChERS-based sample preparation.

I. Introduction

Ethirimol is a systemic fungicide belonging to the pyrimidine group, primarily used to control powdery mildew on a variety of crops. Due to its potential persistence in the environment and presence in food commodities, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) to ensure consumer safety. Accurate and sensitive analytical methods are therefore crucial for monitoring **Ethirimol** residues in matrices such as fruits, vegetables, soil, and water.

The most widely adopted and effective technique for **Ethirimol** residue analysis is UPLC-MS/MS, which offers high selectivity, sensitivity, and throughput. This is often paired with the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method, which simplifies the extraction and cleanup process.

II. Analytical Methodologies

A. Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

This is the preferred method for the sensitive and selective quantification of **Ethirimol** residues.

Experimental Workflow for UPLC-MS/MS Analysis of **Ethirimol** Residues



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Caption: General workflow for **Ethirimol** residue analysis using UPLC-MS/MS.

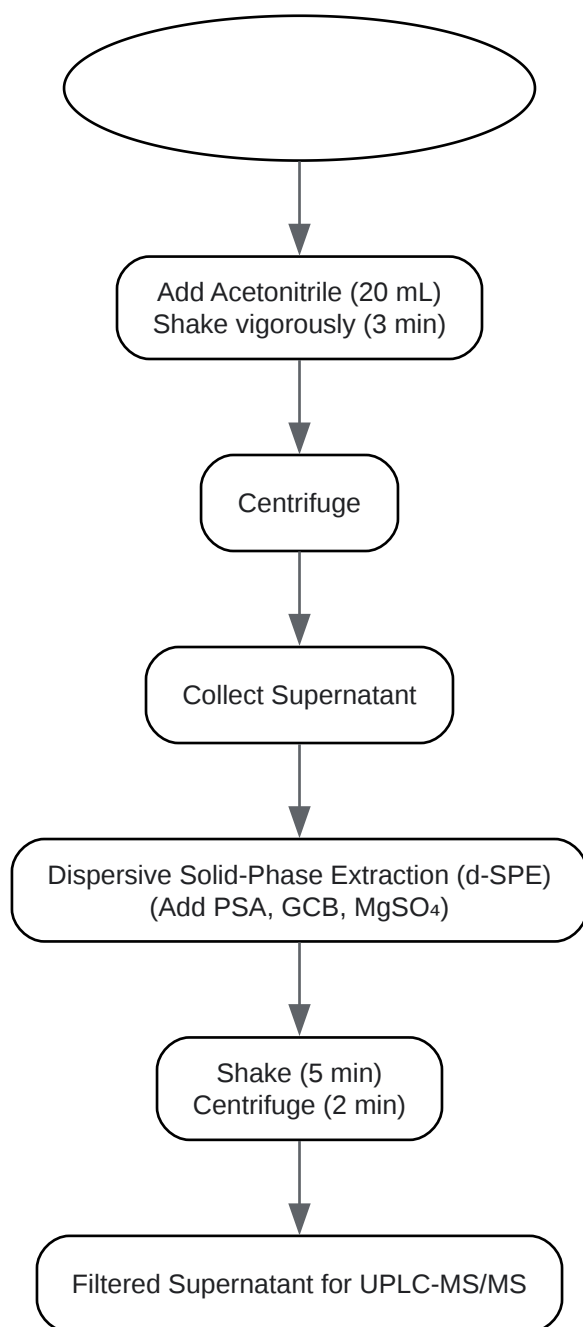
1. Detailed Experimental Protocol: UPLC-MS/MS

This protocol is applicable to agricultural commodities such as cucumbers and wax gourds.

a. Sample Preparation (QuEChERS Method)

The QuEChERS method provides an efficient extraction and cleanup of **Ethirimol** from complex matrices.

Workflow for QuEChERS Sample Preparation



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Caption: Step-by-step workflow of the QuEChERS method for sample preparation.

- Homogenization: Weigh 10.0 g of a homogenized sample into a 50 mL centrifuge tube.
- Extraction: Add 20.0 mL of acetonitrile to the tube. Shake vigorously for 3 minutes at 2500 rpm.

- First Centrifugation: Centrifuge the sample.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer 1.5 mL of the supernatant into a 2 mL centrifuge tube containing 50 mg of primary secondary amine (PSA), 20 mg of graphitized carbon black (GCB), and 130 mg of anhydrous MgSO₄. The PSA removes sugars and fatty acids, while GCB helps in the removal of pigments.
- Second Agitation and Centrifugation: Shake the d-SPE tube for 5 minutes at 2500 rpm and then centrifuge for 2 minutes at 10,000 rpm.
- Final Extract: Collect the supernatant, filter it through a 0.22 µm syringe filter, and transfer it to an autosampler vial for UPLC-MS/MS analysis.

b. UPLC-MS/MS Analysis

The analysis is performed using a UPLC system coupled to a tandem quadrupole mass spectrometer.

- UPLC Column: A Waters ACQUITY UPLC BEH C18 column (2.1 mm × 50 mm, 1.7 µm) or equivalent is recommended.
- Mobile Phase: A gradient elution using deionized water with 0.05% formic acid as mobile phase A and methanol as mobile phase B is typically employed.
- Flow Rate: A constant flow rate of 0.30 mL/min is maintained.
- Injection Volume: 1 µL of the final extract is injected.
- Column Temperature: The column is maintained at 35 °C.
- MS/MS Detection: The mass spectrometer is operated in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM) for the detection and quantification of **Ethirimol**.

2. Data Presentation: UPLC-MS/MS Method Performance

The following tables summarize the quantitative data for the UPLC-MS/MS analysis of **Ethirimol**.

Table 1: Mass Spectrometric Parameters for **Ethirimol**

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) |
|---------|---------------------|-------------------|
|---------|---------------------|-------------------|

| **Ethirimol** | 210.1 | 112.1 |

Note: The specific precursor and product ions, along with collision energies, are crucial for the selective detection and quantification of **Ethirimol**.

Table 2: Method Validation Data for **Ethirimol** in Various Matrices

| Matrix | Spiked Level (mg/kg) | Recovery (%) | RSD (%) | LOQ (mg/kg) | Linearity (R ²) |
|----------|----------------------|--------------|-------------|-------------|-----------------------------|
| Cucumber | 0.01, 0.1, 5 | 95.2 - 98.7 | 0.92 - 5.54 | 0.01 | >0.99 |

| Wax Gourd | 0.01, 0.08, 0.5 | 85.2 - 92.0 | 2.5 - 5.1 | 0.01 | Not Specified |

Data sourced from studies on cucumber and wax gourd.

B. Other Analytical Techniques

While UPLC-MS/MS is the most prevalent technique, other methods like Gas Chromatography (GC) can also be employed, although they might require derivatization for the analysis of polar compounds like **Ethirimol**.

Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS): This technique offers high sensitivity and selectivity. Sample preparation often involves a QuEChERS extraction followed by a cleanup step. The choice between GC-MS/MS and LC-MS/MS often depends on the volatility and thermal stability of the target analytes. For **Ethirimol**, LC-MS/MS is generally preferred due to its polar nature.

III. Application in Different Matrices

A. Agricultural Commodities

The described UPLC-MS/MS method with QuEChERS sample preparation is highly effective for analyzing **Ethirimol** residues in various fruits and vegetables, such as cucumbers and wax gourds. The combination of PSA and GCB in the d-SPE cleanup step is particularly useful for matrices with high pigment content.

B. Soil and Water

For the analysis of **Ethirimol** residues in soil, the QuEChERS method can be adapted. The extraction and cleanup steps may need optimization based on the soil type and organic matter content. For water samples, a direct injection after filtration may be possible for clean samples, while for more complex water matrices, a solid-phase extraction (SPE) step might be necessary to concentrate the analyte and remove interferences prior to LC-MS/MS analysis.

IV. Conclusion

The detailed UPLC-MS/MS method combined with QuEChERS sample preparation provides a reliable and sensitive approach for the routine monitoring of **Ethirimol** residues in diverse matrices. This methodology supports regulatory compliance and ensures food safety. The provided protocols and data serve as a valuable resource for researchers and analytical scientists in the field of pesticide residue analysis.

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